

(Rac)-Paclobutrazol-15N3 chemical structure and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Rac)-Paclobutrazol-15N3

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(Rac)-Paclobutrazol-15N3: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the chemical structure, properties, and mechanism of action of **(Rac)-Paclobutrazol-15N3**. It includes detailed experimental protocols for its analysis and visualizations of its biological pathway and analytical workflow. **(Rac)-Paclobutrazol-15N3** is the isotopically labeled form of Paclobutrazol, a triazole-based plant growth retardant and fungicide.^{[1][2][3][4][5]} The incorporation of three heavy nitrogen-15 atoms makes it an ideal internal standard for quantitative analysis in various matrices.^{[3][4][5]}

Chemical Structure and Properties

Paclobutrazol possesses two chiral centers, resulting in four stereoisomers.^[6] The commercial product is a racemic mixture of the (2RS,3RS) enantiomers, as this pair exhibits both plant growth regulatory and fungicidal activities.^[7] The (2S,3S) isomer is primarily responsible for the growth-regulating properties by inhibiting gibberellin biosynthesis, while the (2R,3R) isomer provides the fungicidal action.^{[2][7]}

(Rac)-Paclobutrazol-15N3 shares the same fundamental structure as its unlabeled counterpart, with the substitution of three ¹⁴N atoms for ¹⁵N atoms within the triazole ring.

Table 1: Chemical Identifiers and Properties of Paclobutrazol and **(Rac)-Paclobutrazol-15N3**

Property	(Rac)- Paclobutrazol	(Rac)- Paclobutrazol-15N3	Reference(s)
IUPAC Name	(2RS,3RS)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1H-1,2,4-triazol-1-yl)pentan-3-ol	(2RS,3RS)-1-(4-chlorophenyl)-4,4-dimethyl-2-(1H-1,2,4-[15N3]triazol-1-yl)pentan-3-ol	[6][7][8]
Molecular Formula	C ₁₅ H ₂₀ ClN ₃ O	C ₁₅ H ₂₀ Cl ¹⁵ N ₃ O	[8][9][10]
Molecular Weight	293.79 g/mol	~296.79 g/mol	[8][9]
CAS Number	76738-62-0	2642083-16-5	[9][10]
Physical State	Crystalline solid	Not specified	
Melting Point	165°C–166°C	Not specified	[7]
Water Solubility	35 mg/L	Not specified	[7]
Density	1.22 g/mL	Not specified	[7]

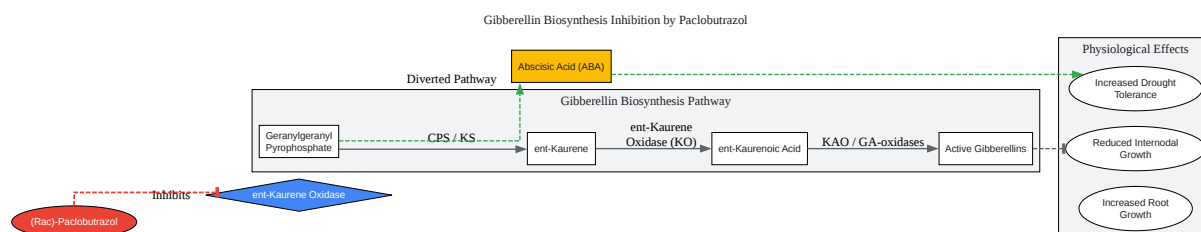
Mechanism of Action: Inhibition of Gibberellin Biosynthesis

Paclobutrazol's primary mode of action is the inhibition of the plant hormone gibberellin (GA) biosynthesis.[1][2][11][12] Specifically, the (2S,3S) isomer of Paclobutrazol targets and inhibits ent-kaurene oxidase, a cytochrome P450 monooxygenase enzyme.[1][2][7] This enzyme is critical for catalyzing the oxidation of ent-kaurene to ent-kaurenoic acid, a key step in the GA biosynthetic pathway.[2][7][13]

The inhibition of this step leads to:

- Reduced levels of active gibberellins (GAs), which are responsible for stem elongation.[13] [14] This results in a dwarfing effect, producing shorter, sturdier stems and reducing the risk of lodging in crops.[1][2][11]

- Accumulation of Geranylgeranyl pyrophosphate (GGPP), the precursor to ent-kaurene.[1][7]
This accumulated GGPP can be diverted into other biosynthetic pathways, leading to increased production of abscisic acid (ABA) and the phytol group of chlorophyll.[1][7] The increase in ABA can improve the plant's tolerance to drought stress.[1][2]
- Modulation of other phytohormones, including an increase in cytokinins and auxins, and a decrease in ethylene production.[2][7][15]



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Caption: Inhibition of ent-kaurene oxidase by Paclobutrazol blocks gibberellin production.

Experimental Protocols: Analysis of Paclobutrazol

The quantification of Paclobutrazol residues in environmental and biological samples is crucial for regulatory and research purposes. **(Rac)-Paclobutrazol-15N3** serves as an excellent internal standard in these analyses, particularly for mass spectrometry-based methods, due to its chemical similarity and mass difference from the native analyte.

Sample Preparation: Low-Temperature Partition Extraction

This method is effective for extracting Paclobutrazol from complex matrices like soil and potato. [\[16\]](#)

- Objective: To extract Paclobutrazol from the sample matrix while minimizing co-extractives.
- Procedure:
 - Weigh 10 g of a homogenized soil sample (or 25 g for potato) into a 100 mL centrifuge tube. [\[16\]](#)
 - Add 50 mL of acetonitrile to the tube. [\[16\]](#)
 - Fortify the sample with a known concentration of **(Rac)-Paclobutrazol-15N3** internal standard solution.
 - Extract the sample using an ultrasonic bath for 10 minutes. [\[16\]](#)
 - Centrifuge the tube at 3000 g for 5 minutes to separate the solid and liquid phases. [\[16\]](#)
 - Place the centrifuge tube in a freezer at -20°C for at least 10 minutes. This low-temperature step freezes the aqueous layer and residual lipids, allowing for easy separation of the acetonitrile supernatant. [\[16\]](#)
 - Decant the acetonitrile supernatant.
 - Filter an aliquot of the supernatant through a 0.2 µm membrane filter prior to instrumental analysis. [\[16\]](#)

Instrumental Analysis: UHPLC-MS/MS

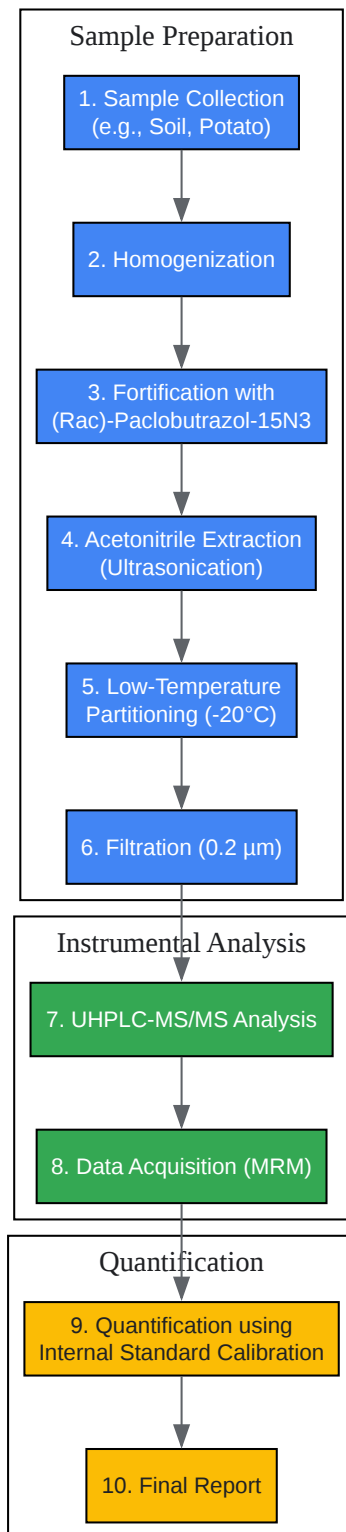
Ultra-High-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UHPLC-MS/MS) provides high sensitivity and selectivity for the detection of Paclobutrazol. [\[16\]](#)

Table 2: UHPLC-MS/MS Instrumental Parameters

Parameter	Condition	Reference(s)
Instrument	UHPLC system coupled to a triple quadrupole mass spectrometer	[16]
Column	Reversed-Phase C18 (e.g., 2.1 mm x 50 mm, 1.7 µm particle size)	[16][17]
Mobile Phase	A: Water with 0.1% Formic Acid B: Acetonitrile with 0.1% Formic Acid	[18]
Flow Rate	0.3 mL/min	
Injection Volume	5 µL	
Ionization Mode	Electrospray Ionization (ESI), Positive	
MS/MS Transitions	Paclobutrazol: Precursor Ion > Product Ions Paclobutrazol-15N3: Precursor Ion > Product Ions	
Detection	Multiple Reaction Monitoring (MRM)	

Note: Specific MS/MS transitions must be optimized for the instrument in use.

General Workflow for Paclobutrazol Residue Analysis



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Caption: Analytical workflow for Paclobutrazol residue analysis using an internal standard.

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- To cite this document: BenchChem. [(Rac)-Paclobutrazol-15N3 chemical structure and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12403533#rac-paclobutrazol-15n3-chemical-structure-and-properties]

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